

physicochemical properties of 3,4-Dichloro-2-fluorobenzodifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichloro-2-fluorobenzodifluoride

Cat. No.: B1410155

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of 3,4-Dichlorobenzotrifluoride

Disclaimer: The requested compound, "**3,4-Dichloro-2-fluorobenzodifluoride**," is not found in the available chemical literature. The data presented herein corresponds to 3,4-Dichlorobenzotrifluoride (CAS: 328-84-7), which is the likely intended compound based on common chemical nomenclature.

This technical guide provides a comprehensive overview of the physicochemical properties of 3,4-Dichlorobenzotrifluoride, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental protocols for property determination, and includes visualizations of relevant chemical processes.

Chemical Identity and Structure

3,4-Dichlorobenzotrifluoride is a halogenated aromatic compound with the molecular formula $C_7H_3Cl_2F_3$.^{[1][2][3][4]} It is also known by other names such as 1,2-dichloro-4-(trifluoromethyl)benzene and 3,4-Dichloro- α,α,α -trifluorotoluene.^{[1][2][3][4][5]}

Identifier	Value
IUPAC Name	1,2-Dichloro-4-(trifluoromethyl)benzene
CAS Number	328-84-7[1][2][3][4]
Molecular Formula	C7H3Cl2F3[1][2][3][4]
Molecular Weight	215.00 g/mol [1][2][6]
SMILES	C1=CC(=C(C=C1C(F)(F)F)Cl)Cl[1][2][7]
InChI Key	XILPLWOGHPSJBK-UHFFFAOYSA-N[1][2][3][4]

Physicochemical Properties

3,4-Dichlorobenzotrifluoride is a colorless liquid with an aromatic odor.[1] It is insoluble in water but miscible with common organic solvents like ethanol, ether, benzene, and toluene.[8][9]

Tabulated Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid[1][2][7]	Sigma-Aldrich, PubChem
Appearance	Colorless, clear liquid[1][5]	PubChem, Cole-Parmer
Odor	Aromatic[1]	PubChem
Melting Point	-13 to -12 °C[1][2][7]	PubChem, Sigma-Aldrich
Boiling Point	173-174 °C[1][2][7]	PubChem, Sigma-Aldrich
Density	1.478 g/mL at 25 °C[1][2][7]	PubChem, Sigma-Aldrich
Vapor Pressure	1.6 mmHg (at 20 °C)[2][7]	Sigma-Aldrich
Flash Point	65 °C (closed cup)[1][2][7]	PubChem, Sigma-Aldrich
Refractive Index	1.475 (at 20 °C, nD)[1][2][7]	PubChem, Sigma-Aldrich
Water Solubility	Insoluble[8][9]	Google Patents
Solubility	Soluble in petroleum ether and acetonitrile[1]	PubChem
LogP (Octanol/Water)	4.012 (Calculated)	Cheméo

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 3,4-Dichlorobenzotrifluoride. Infrared (IR) spectroscopy data is available from various sources.

Spectrum Type	Source
ATR-IR	Bio-Rad Laboratories, Inc. (Sample from Sigma-Aldrich)[1]
FTIR	Bio-Rad Laboratories, Inc. (Sample from Sigma-Aldrich)[1]
Vapor Phase IR	Sigma-Aldrich Co. LLC[1]
¹ H NMR, ¹³ C NMR, MS	Available on platforms like ChemicalBook for related compounds.[10]

Experimental Protocols

While specific experimental reports for the determination of every property of 3,4-Dichlorobenzotrifluoride are not detailed in the search results, standardized methods such as those from the OECD Guidelines for the Testing of Chemicals are typically employed.

Melting Point Determination (OECD 102)

A standard method for determining the melting point is the capillary method.

- Apparatus: A melting point apparatus with a heated block and a thermometer or a digital temperature sensor.
- Procedure:
 - A small, dry sample of the substance is introduced into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a slow, controlled rate.
 - The temperature at which the substance is observed to melt is recorded as the melting point.

Boiling Point Determination (OECD 103)

The boiling point is determined using a dynamic method.

- Apparatus: A distillation flask, a condenser, a thermometer, and a heating source.
- Procedure:
 - The liquid is placed in the distillation flask.
 - The liquid is heated to its boiling point, and the vapor is allowed to condense on the thermometer.

- The temperature at which the liquid and vapor phases are in equilibrium under a given pressure is recorded as the boiling point.

Density of Liquids (OECD 109)

Density can be measured using a hydrometer, a pycnometer, or an oscillating densitometer.

- Apparatus: A calibrated pycnometer and a constant temperature bath.
- Procedure:
 - The weight of the empty, dry pycnometer is determined.
 - The pycnometer is filled with the sample liquid and placed in a constant temperature bath until thermal equilibrium is reached.
 - The weight of the filled pycnometer is determined.
 - The density is calculated from the weight of the liquid and the known volume of the pycnometer.

Synthesis and Manufacturing

3,4-Dichlorobenzotrifluoride is an important intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.^{[8][9][11]} Several synthetic routes have been established.

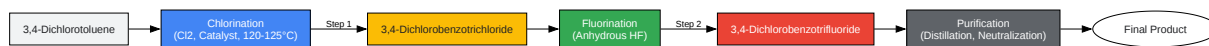
Synthesis from 3,4-Dichlorotoluene

One common method involves the chlorination and subsequent fluorination of 3,4-dichlorotoluene.^{[1][8]} This process avoids the formation of the 2,4-dichloro isomer, leading to a higher yield of the desired product.^[8]

- Step 1: Chlorination: 3,4-dichlorotoluene is reacted with chlorine gas at elevated temperatures (e.g., 120-125 °C) in the presence of a catalyst to produce 3,4-dichlorobenzotrichloride.^[8]
- Step 2: Fluorination: The resulting 3,4-dichlorobenzotrichloride is then reacted with a fluorinating agent, such as anhydrous hydrogen fluoride, to yield 3,4-

Dichlorobenzotrifluoride.[1]

Synthesis Workflow Diagram

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of 3,4-Dichlorobenzotrifluoride.

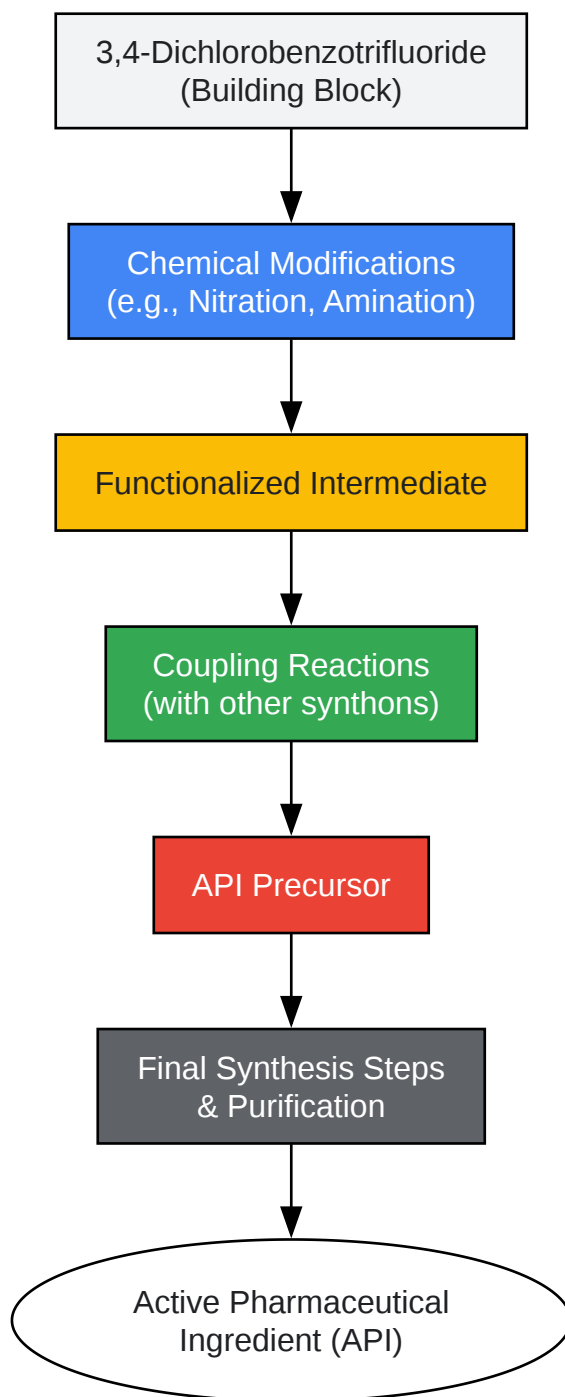
Applications in Drug Development

The presence of a trifluoromethyl group and chlorine atoms imparts unique electronic and lipophilic properties to the molecule, making it a valuable building block in medicinal chemistry. Fluorine-containing compounds often exhibit enhanced metabolic stability, binding affinity, and bioavailability.[9][12] 3,4-Dichlorobenzotrifluoride serves as a key starting material or intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and agrochemicals.[9][11]

Role as a Chemical Intermediate

The reactivity of the aromatic ring allows for further functionalization, such as nitration, to produce derivatives like 3,4-Dichloro-5-nitrobenzotrifluoride, which are also important precursors in organic synthesis.[10][13] These intermediates are crucial for constructing more complex molecular architectures found in modern pharmaceuticals.

Logical Relationship in API Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dichlorobenzotrifluoride | C₇H₃Cl₂F₃ | CID 9481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4-Dichlorobenzotrifluoride 97 328-84-7 [sigmaaldrich.com]
- 3. 3,4-Dichlorobenzotrifluoride [webbook.nist.gov]
- 4. 3,4-Dichlorobenzotrifluoride [webbook.nist.gov]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 3,4-Dichlorobenzotrifluoride (CAS 328-84-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. 3,4-二氯三氟甲苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. CN103896728A - Method for preparing 3, 4-dichlorobenzotrifluoride - Google Patents [patents.google.com]
- 9. CN102746108A - Preparation method of 3,4-Dichlorobenzotrifluoride - Google Patents [patents.google.com]
- 10. 3,4-DICHLORO-5-NITROBENZOTRIFLUORIDE(657-02-3) 1H NMR [m.chemicalbook.com]
- 11. Page loading... [wap.guidechem.com]
- 12. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 13. 3,4-Dichloro-2-Methyl-5-Nitrobenzotrifluoride Supplier China | Properties, Uses, Safety Data & Bulk Price [boulingchem.com]
- To cite this document: BenchChem. [physicochemical properties of 3,4-Dichloro-2-fluorobenzodifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1410155#physicochemical-properties-of-3-4-dichloro-2-fluorobenzodifluoride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com